

Application Notes and Protocols for Dual-Mode Laparoscopic Imaging with Rizedisben

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Rizedisben

Cat. No.: B15494318

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Introduction

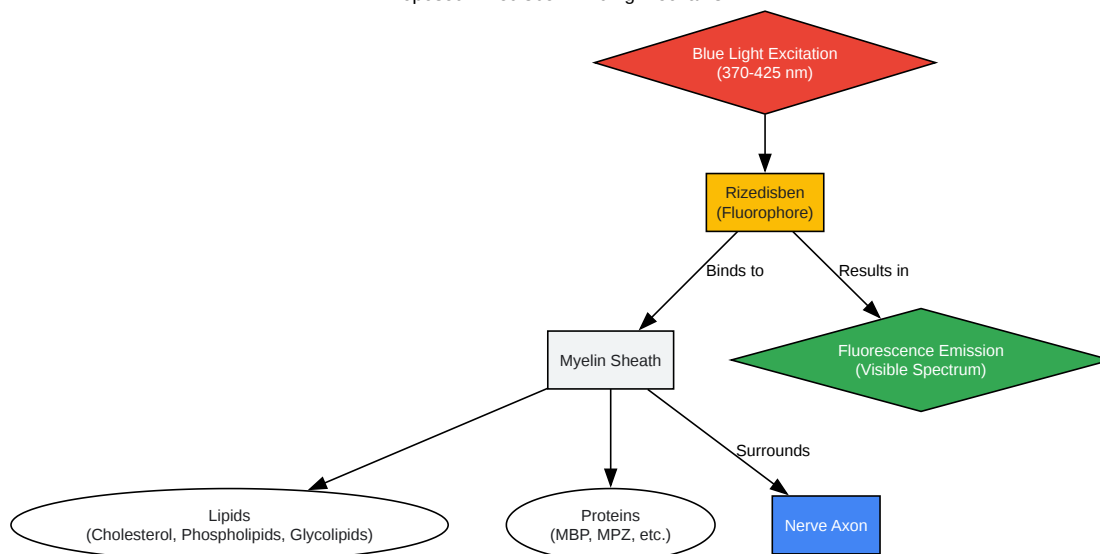
Rizedisben is a novel, small-molecule fluorophore designed for intraoperative nerve visualization.^{[1][2]} It functions by binding to the myelin sheath of nerves, fluorescing under blue light (excitation spectrum: 370-425 nm) to distinguish nerves from surrounding tissue.^{[1][2][3]} This technology is particularly advantageous in minimally invasive surgeries, such as robot-assisted laparoscopic procedures, where it aids in the preservation of critical nerve structures, potentially reducing patient morbidity.^{[1][2][4]} Dual-mode laparoscopic imaging systems, which allow for near-simultaneous white-light and fluorescence visualization, are essential for integrating **Rizedisben** into the surgical workflow, providing both anatomical context and specific nerve identification.

Principle of Action

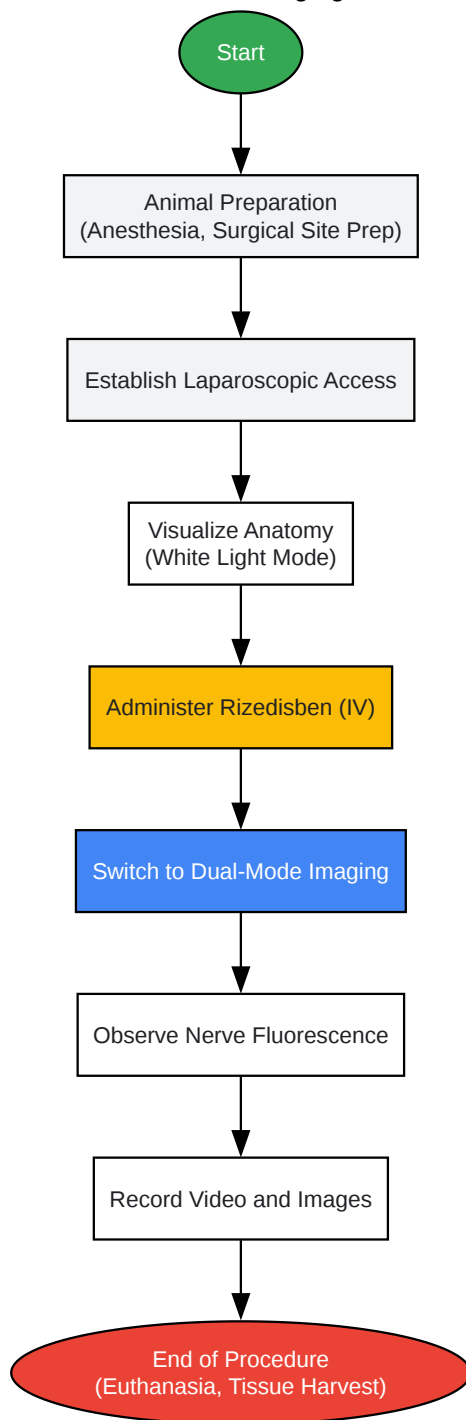
Rizedisben's mechanism of action is based on its affinity for myelin, the lipid-rich sheath that insulates nerve axons. While the precise molecular interactions are not fully detailed in the provided search results, the binding is described as being to the myelin sheath itself. Myelin is composed of approximately 70-85% lipids and 15-30% proteins. The primary lipid components include cholesterol, phospholipids (like sphingomyelin), and glycolipids (like galactocerebroside). Key proteins include Myelin Basic Protein (MBP), Proteolipid Protein (PLP) in the central nervous system, and Myelin Protein Zero (MPZ) in the peripheral nervous

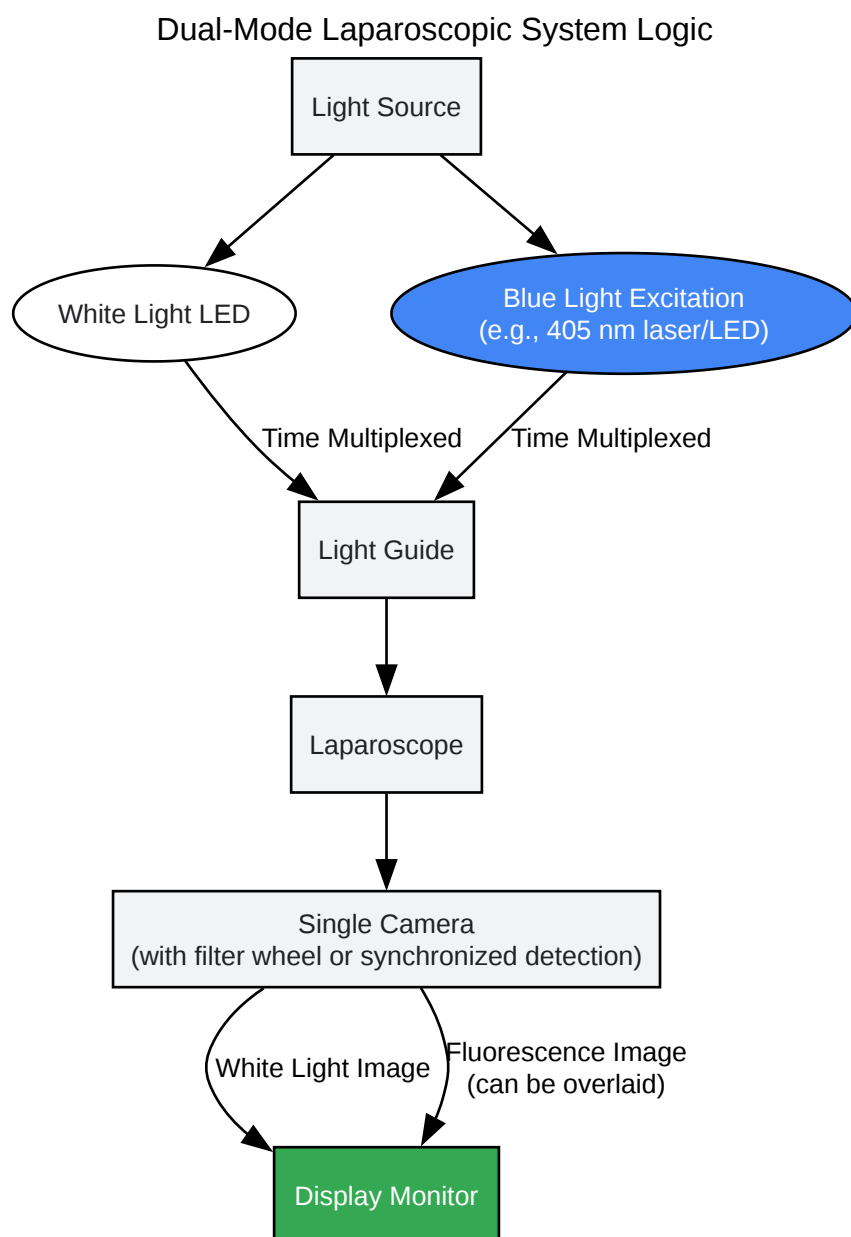
system. It is to this complex structure that **Rizedisben** binds, leading to fluorescence upon excitation.

Proposed Rizedisben Binding Mechanism



In Vivo Dual-Mode Imaging Workflow





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References

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